

Total Synthesis of (+)-Lancilactone C: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Lancifodilactone C*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the total synthesis of (+)-Lancilactone C, a tricyclic triterpenoid with potent anti-HIV activity. The synthesis, notable for its innovative domino [4+3] cycloaddition reaction, has also led to the structural revision of the natural product. This guide offers a comprehensive overview of the synthetic strategy, key experimental procedures, and corresponding data.

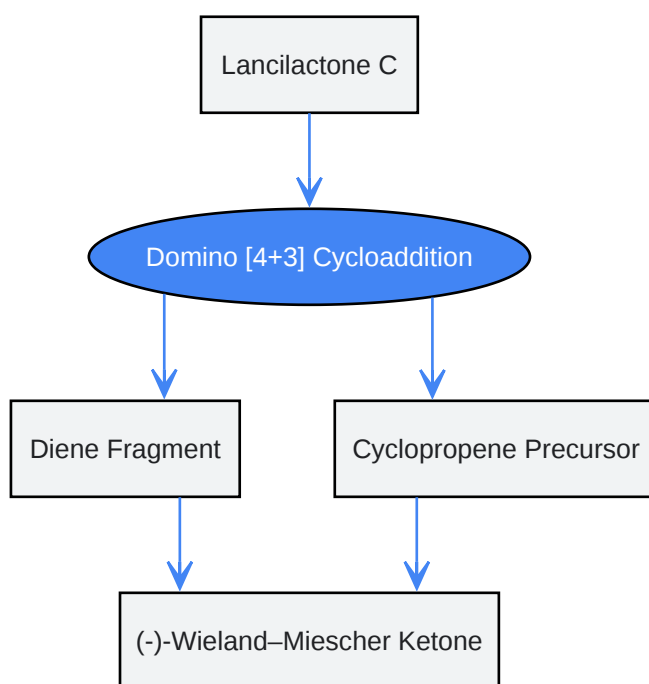
Lancilactone C, originally isolated from *Kadsura lancilimba*, has demonstrated significant inhibition of HIV replication in H9 lymphocytes with an EC₅₀ value of 1.4 µg/mL and shows no cytotoxicity at concentrations up to 100 µg/mL[1][2][3][4]. Its unique molecular architecture, featuring a trans-dimethylbicyclo[4.3.0]nonane core and a 7-isopropylencyclohepta-1,3,5-triene moiety, presented a considerable synthetic challenge[1][3][5][6]. The first total synthesis by Kuroiwa et al. not only successfully constructed this complex molecule but also revised its initially proposed structure[1][2][5].

The synthetic approach commences with the commercially available (–)-Wieland–Miescher ketone and proceeds through a meticulously planned sequence of reactions, culminating in the novel domino [4+3] cycloaddition to construct the challenging seven-membered ring[1][2]. This

key step involves an oxidation, a Diels-Alder reaction, an elimination, and an electrocyclization cascade^{[1][2][3][5]}.

Synthetic Strategy Overview

The retrosynthetic analysis of Lancilactone C reveals a convergent strategy. The molecule is disconnected into two key fragments: a diene and a cyclopropene precursor. The synthesis of these fragments and their subsequent union via the domino cycloaddition are central to the overall synthetic route.



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Caption: Retrosynthetic analysis of Lancilactone C.

Key Experimental Protocols

This section provides detailed methodologies for the pivotal experiments in the total synthesis of Lancilactone C.

Protocol 1: Synthesis of the Bicyclic Core from (–)-Wieland–Miescher Ketone

The synthesis begins with the construction of the trans-dimethylbicyclo[4.3.0]nonane core from (–)-Wieland–Miescher ketone. This involves a modified Birch reduction using SmI₂, followed by intramolecular cyclopropanation and subsequent ring cleavage to establish the key bicyclic skeleton[1].

Materials:

- (–)-Wieland–Miescher ketone
- Samarium(II) iodide (SmI₂)
- Appropriate solvents and reagents for cyclopropanation and ring cleavage.

Procedure:

- **Modified Birch Reduction:** To a solution of (–)-Wieland–Miescher ketone in a suitable solvent, add SmI₂ at a controlled temperature. Monitor the reaction by TLC until completion.
- **Work-up:** Quench the reaction and extract the product with an organic solvent. Purify the crude product by column chromatography.
- **Intramolecular Cyclopropanation:** Subject the product from the previous step to conditions that promote intramolecular cyclopropanation.
- **Ring Cleavage:** The resulting cyclopropane ring is then cleaved under specific conditions to yield the desired trans-dimethylbicyclo[4.3.0]nonane derivative.
- **Purification:** Purify the final product by column chromatography.

Protocol 2: The Domino [4+3] Cycloaddition Reaction

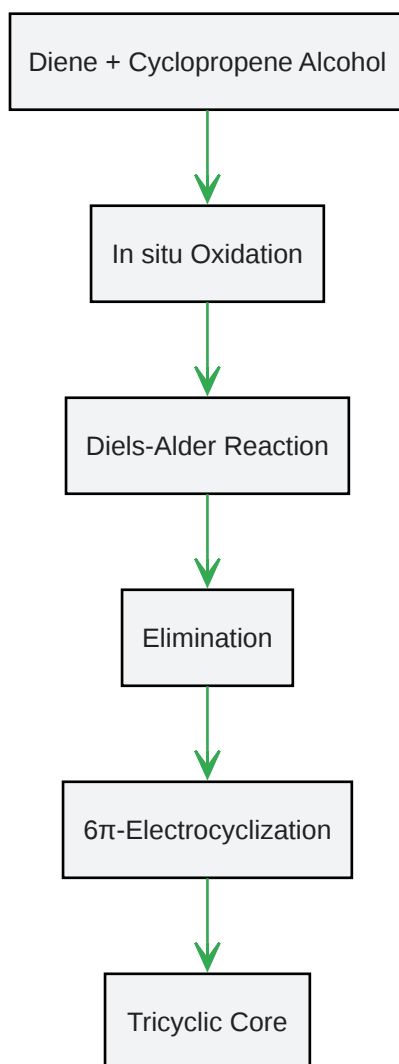
This crucial step unites the diene and cyclopropene fragments to form the seven-membered ring of Lancilactone C. The reaction is a cascade involving in situ oxidation of a cyclopropene alcohol to the corresponding dienophile, followed by a Diels-Alder reaction, elimination, and a 6 π -electrocyclization[1][2].

Materials:

- Diene precursor
- Cyclopropene alcohol precursor
- Oxidizing agent
- Anhydrous solvent (e.g., toluene)

Procedure:

- Reaction Setup: In a flame-dried flask under an inert atmosphere, dissolve the diene and cyclopropene alcohol precursors in the anhydrous solvent.
- Initiation: Add the oxidizing agent to the reaction mixture to generate the dienophile in situ.
- Domino Reaction: Heat the reaction mixture to the appropriate temperature to initiate the Diels-Alder reaction, followed by spontaneous elimination and electrocyclization. Monitor the reaction progress by TLC.
- Work-up and Purification: Upon completion, cool the reaction mixture, quench if necessary, and extract the product. Purify the resulting tricyclic compound by column chromatography.



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